Physical and Chemical Properties of Cinnamyl Bromide: A Technical Guide

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Compound of Interest

Compound Name:	*Benzene, (1-bromo-2-propenyl)-*
CAS No.:	*70032-14-3*
Cat. No.:	*B3193269*

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Abstract Cinnamyl bromide (3-bromo-1-phenyl-1-propene) serves as a critical allylic electrophile in advanced organic synthesis and medicinal chemistry. Distinguished by its dual reactivity—driven by the resonance-stabilized cinnamyl cation and a labile carbon-bromine bond—it acts as a primary "cinnamylating" agent. This guide provides a rigorous analysis of its physiochemical profile, mechanistic behaviors, synthesis protocols, and safety mandates for researchers in drug development.

Molecular Architecture & Physiochemical Profile

Cinnamyl bromide exists predominantly as the (E)-isomer (trans), which is thermodynamically favored over the (Z)-isomer due to steric minimization between the phenyl ring and the bromomethyl group. Its physical state is borderline between a solid and liquid at room temperature, necessitating precise temperature control during handling.

Table 1: Physiochemical Constants

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Property	Value	Notes
IUPAC Name	[(E)-3-bromoprop-1-enyl]benzene	Predominantly trans isomer
CAS Number	4392-24-9	
Molecular Formula		
Molecular Weight	197.07 g/mol	
Appearance	Pale yellow solid or liquid	Low melting point
Melting Point	26 – 32 °C	May supercool as a liquid
Boiling Point	103 °C (22 mmHg)	66–68 °C (0.07 mmHg)
Density	1.332 g/mL	At 25 °C
Refractive Index	1.613	High polarizability
Solubility	Ether, , Benzene, THF	Hydrolyzes in water
Flash Point	87 °C	Closed cup
Stability	Moisture/Light Sensitive	Decomposes to HBr and cinnamyl alcohol

Chemical Reactivity & Mechanistic Insight

The utility of cinnamyl bromide stems from its allylic nature. The carbon-bromine bond is activated by the adjacent

-system, making the compound highly susceptible to nucleophilic substitution.

The Allylic Cation System (SN1 vs. SN2)

Cinnamyl bromide exhibits a "chameleon-like" reactivity profile:

- SN2 Pathway: In non-polar or aprotic polar solvents with strong nucleophiles, the reaction proceeds via direct backside attack. The transition state is stabilized by conjugation with the

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phenyl ring.

- SN1 Pathway: In protic solvents or with weak nucleophiles, the bromide leaves to form a resonance-stabilized carbocation. This cation delocalizes the positive charge across the

  and

  positions, often leading to regioisomeric mixtures (linear vs. branched products), although the linear (cinnamyl) product is usually thermodynamically favored to maintain conjugation.

Visualization: Resonance Stabilization

The following diagram illustrates the delocalization of the positive charge upon bromide departure, explaining the enhanced electrophilicity.

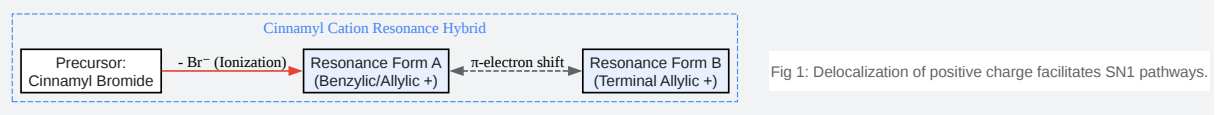


Fig 1: Delocalization of positive charge facilitates SN1 pathways.

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Synthesis Protocol

While cinnamyl bromide can be synthesized via HBr treatment of cinnamyl alcohol, that method often leads to acid-catalyzed polymerization or isomerization. The Appel-type reaction using Triphenylphosphine (

) and Bromine (

) is the gold standard for research-grade purity, as it proceeds under neutral conditions and preserves stereochemistry.

Experimental Workflow: Cinnamyl Alcohol to Cinnamyl Bromide

Reagents:

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- Cinnamyl alcohol (1.0 eq)
- Triphenylphosphine (

  , 1.1 eq)
- Bromine (

  , 1.1 eq) or
- Solvent: Acetonitrile (

) or Dichloromethane (

)

Protocol:

- Preparation of Bromophosphonium Salt:
  - Charge a dry 3-neck flask with

    and anhydrous Acetonitrile under

    atmosphere.
  - Cool to 0°C. Add

    dropwise. A pale yellow precipitate of dibromotriphenylphosphorane (

) will form.
- Alcohol Addition:
  - Add a solution of Cinnamyl alcohol in Acetonitrile dropwise to the suspension at 0°C.
  - Mechanism Note: The alcohol oxygen attacks the phosphorus, displacing a bromide ion. This activates the oxygen as a leaving group (

).

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- Substitution:
  - Allow the mixture to warm to room temperature. The displaced bromide ion attacks the allylic carbon (SN2), displacing Triphenylphosphine oxide (

).
- Workup:
  - Remove solvent via rotary evaporation.[1]
  - Precipitate

    by adding cold diethyl ether; filter off the solid.
  - Purification: Distill the filtrate under reduced pressure (vacuum distillation is critical to prevent thermal decomposition).

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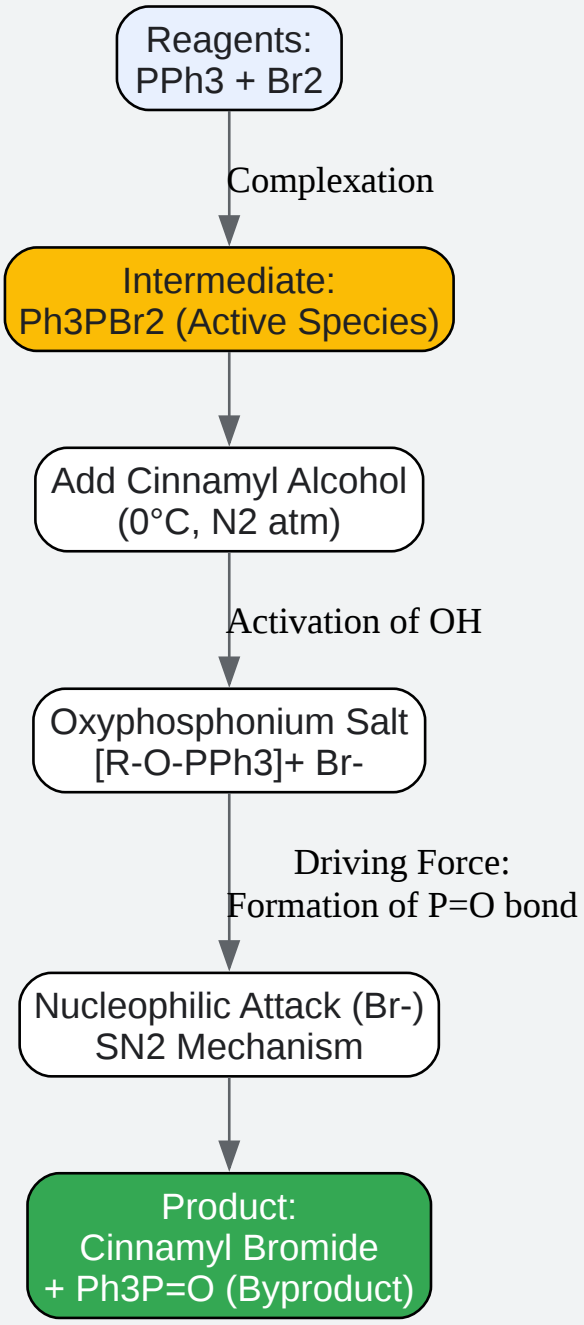


Fig 2: Appel Reaction pathway ensures stereochemical retention via SN2.

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Applications in Medicinal Chemistry

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Cinnamyl bromide is a versatile building block, primarily used to introduce the cinnamyl pharmacophore—a bulky, lipophilic moiety that enhances membrane permeability and fits into hydrophobic pockets of enzymes.

Synthesis of Naftifine (Antifungal)

Naftifine is an allylamine antifungal that inhibits squalene epoxidase.

- Role: Cinnamyl bromide alkylates N-methyl-1-naphthalenemethylamine.
- Condition: Weak base (

  ), polar solvent (DMF or Acetone).
- Outcome: Formation of the tertiary amine core of Naftifine.

Synthesis of 9-Cinnamyl-9H-Purines

Recent research utilizes cinnamyl bromide to modify purine bases, creating novel TLR4/MyD88/NF-κB pathway inhibitors. The cinnamyl group replaces the phenol group found in resveratrol, improving metabolic stability while retaining anti-inflammatory properties.

Safety & Handling (Critical)

Cinnamyl bromide is a Lachrymator and a Corrosive Alkylating Agent.

- Lachrymator: It chemically attacks the TRPA1 ion channels in the corneal nerves, causing intense tearing and pain.
- Corrosive: Causes irreversible skin damage (burns) and eye damage.
- Storage: Must be stored at 2–8°C to prevent polymerization. It is light-sensitive (amber vials required) and moisture-sensitive (hydrolyzes to HBr).

Emergency Protocol:

- Skin Contact: Wash immediately with polyethylene glycol 400 (PEG 400) followed by soap and water. Water alone may not effectively remove the lipophilic bromide.

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- Spill: Neutralize with dilute sodium thiosulfate solution to quench reactivity before cleanup.

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- To cite this document: BenchChem. [Physical and Chemical Properties of Cinnamyl Bromide: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3193269/docs#physical-and-chemical-properties-of-cinnamyl-bromide-a-technical-guide]

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